

A Technical Guide to 2-Chlorocyclopentanone (CAS 694-28-0)

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Compound of Interest

Compound Name: 2-Chlorocyclopentanone

Cat. No.: B1584037

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Chlorocyclopentanone** (CAS No. 694-28-0), a versatile chemical intermediate. It covers its chemical and physical properties, synthesis, reactivity, applications, and safety protocols, tailored for professionals in research and development.

Core Chemical Identity

2-Chlorocyclopentanone, with the chemical formula C_5H_7ClO , is a cyclic ketone featuring a chlorine atom at the alpha-position to the carbonyl group.^[1] This structure makes it a valuable reagent in organic synthesis, particularly for creating more complex molecular architectures.^[1] ^[2] Due to its chiral center at the second carbon, it can exist as (R) and (S) enantiomers or as a racemic mixture.^[2]

Physicochemical and Spectroscopic Data

The fundamental physical and chemical properties of **2-Chlorocyclopentanone** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **2-Chlorocyclopentanone**

Property	Value	Reference
CAS Number	694-28-0	[2][3]
Molecular Formula	C ₅ H ₇ ClO	[3][4]
Molecular Weight	118.56 g/mol	[2][5][6]
Appearance	White to yellow to green clear liquid	[7]
Density	1.185 g/mL at 25 °C	
Boiling Point	72-74 °C at 12 mmHg	[8]
Flash Point	77 °C (170.6 °F) - closed cup	[6]
Solubility	Soluble in water	[1]
Refractive Index (n ₂₀ /D)	1.474	

Spectroscopic data is critical for the identification and characterization of **2-Chlorocyclopentanone**. Various spectroscopic resources are available for this compound.

Table 2: Available Spectroscopic Data

Technique	Availability
¹ H NMR	Available[3][9]
¹³ C NMR	Available[9][10]
FTIR	Available[3][9]
Raman Spectroscopy	Available[3][9]
Mass Spectrometry (GC-MS)	Available[9][11]

Studies involving NMR and IR spectroscopy have also been used to analyze the conformational isomerism of **2-chlorocyclopentanone**, specifically the equilibrium between its pseudo-equatorial and pseudo-axial conformers.[12][13]

Synthesis and Experimental Protocols

The primary synthetic route to **2-Chlorocyclopentanone** involves the direct chlorination of cyclopentanone.^[2]

Experimental Protocol: Synthesis of 2-Chlorocyclopentanone^[16]

This protocol details the synthesis via the chlorination of cyclopentanone.

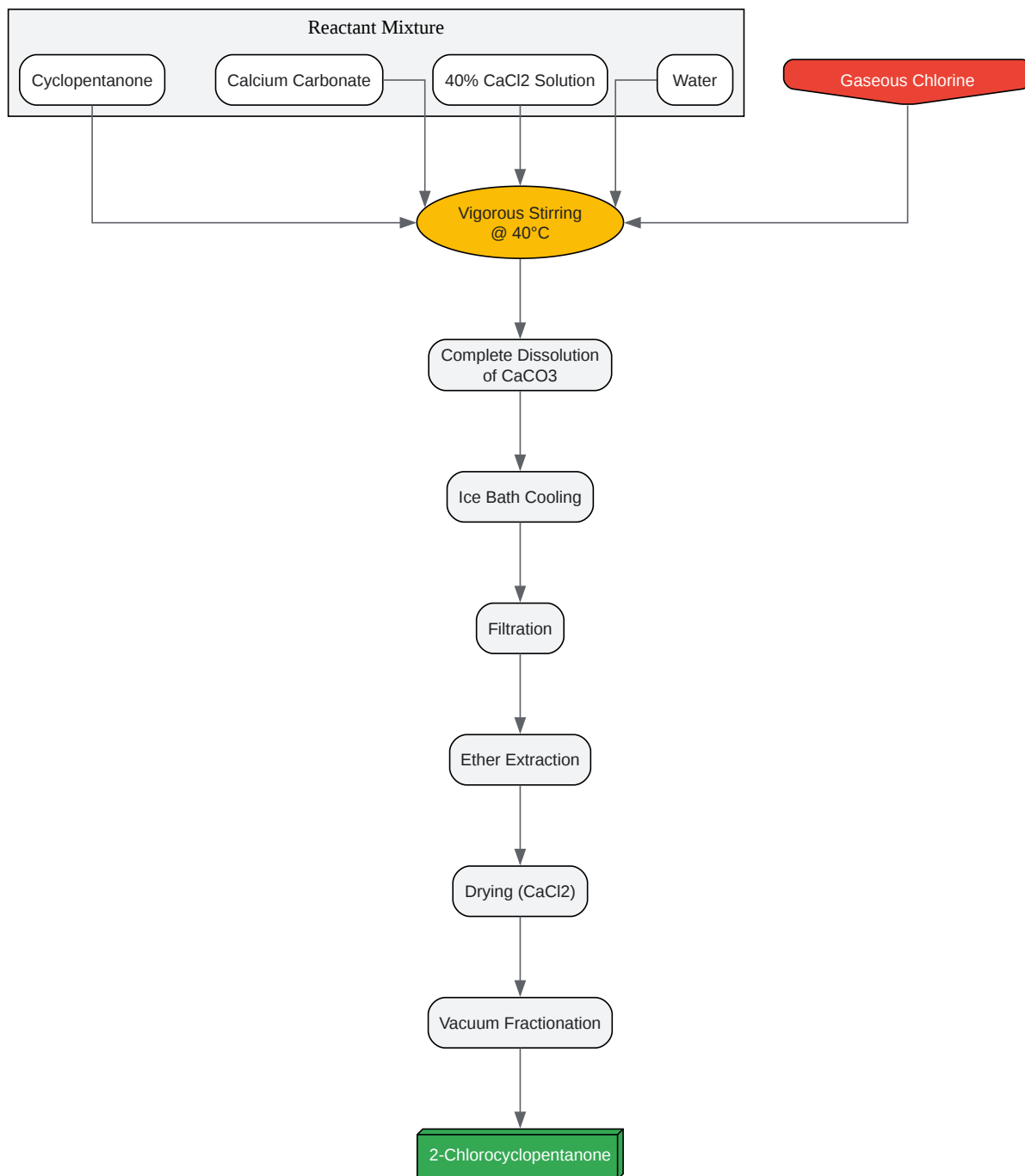
Materials:

- Cyclopentanone (500 g)
- Calcium carbonate (290 g)
- 40% Calcium chloride solution (290 g)
- Water (320 ml)
- Gaseous chlorine
- Ether
- Anhydrous calcium chloride

Procedure:

- A mixture of cyclopentanone, calcium carbonate, water, and the calcium chloride solution is prepared in a reaction vessel.
- The mixture is stirred vigorously while a rapid stream of gaseous chlorine is passed through it.
- The reaction temperature is maintained at 40°C, using occasional cooling as needed.
- Chlorination is continued until the calcium carbonate has completely dissolved.

- The reaction mixture is then cooled in an ice bath, causing calcium chloride hexahydrate to precipitate.
- The precipitate is removed by filtration.
- The filtrate is extracted with ether.
- The ether extract is dried over anhydrous calcium chloride.
- The ether is removed via distillation.
- The crude product is purified by repeated vacuum fractionation through a Widmer column to yield **2-chlorocyclopentanone**.



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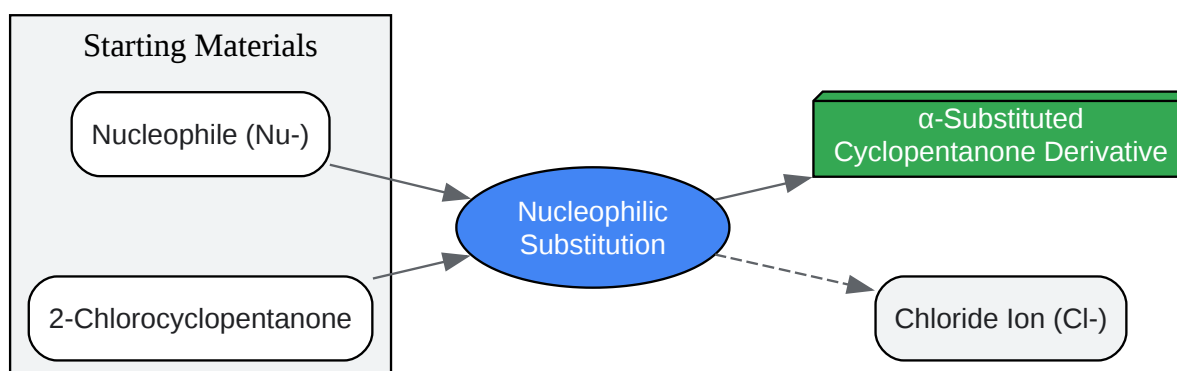
Synthesis workflow for **2-Chlorocyclopentanone**.

Chemical Reactivity and Applications

The presence of both a carbonyl group and an alpha-chloro substituent makes **2-Chlorocyclopentanone** a versatile building block in organic synthesis.[1]

Nucleophilic Substitution

A key reaction is the nucleophilic substitution at the α -carbon, where the chlorine atom is displaced.[2] This reaction is highly regioselective due to the polarization of the C-Cl bond and the activating effect of the adjacent carbonyl group.[2] This allows for the introduction of a wide variety of functional groups, making it a cornerstone for synthesizing substituted cyclopentanone derivatives.[2]

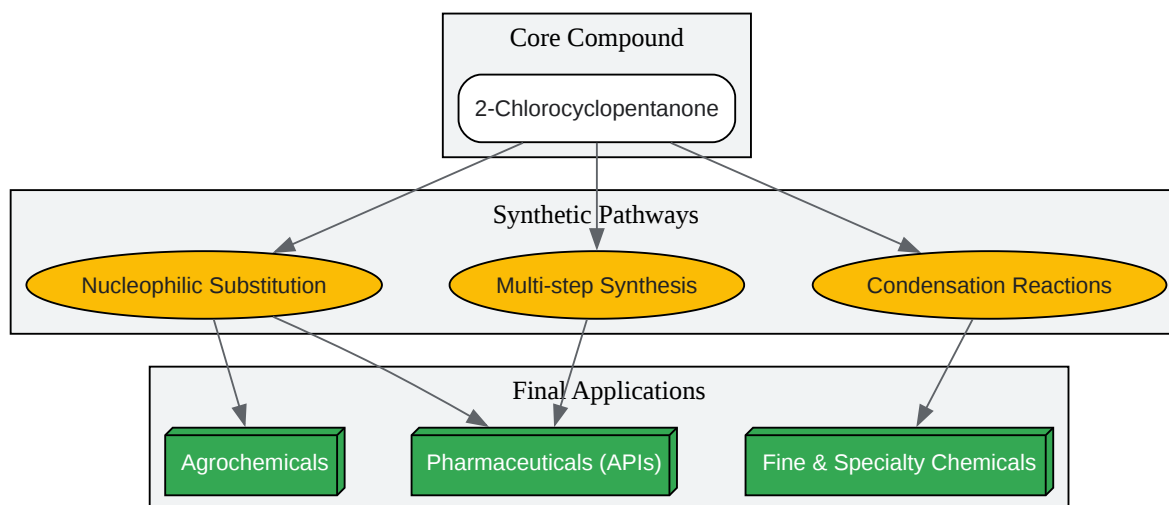


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General workflow for nucleophilic substitution.

Applications in Drug Discovery and Agrochemicals

2-Chlorocyclopentanone serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][14] Its structure is a scaffold for building cyclopentane-based ring systems found in various biologically active molecules.[14] The reactivity of the chloro-ketone moiety allows for the construction of complex targets, including agents with central nervous system activity.[14] The use of chlorinated compounds is a significant strategy in drug discovery, with many FDA-approved drugs containing chlorine atoms.[15][16]



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Applications of **2-Chlorocyclopentanone** in chemical synthesis.

Safety and Handling

2-Chlorocyclopentanone is classified as a hazardous substance and requires careful handling.^{[3][17]}

Table 3: GHS Hazard and Precautionary Information

Category	Code	Description
Hazard Class	Skin Irrit. 2	Causes skin irritation[3]
Eye Irrit. 2	Causes serious eye irritation[3]	
STOT SE 3	May cause respiratory irritation[3]	
Flammable liquids Cat. 4	Combustible liquid[17]	
Hazard Statements	H315	Causes skin irritation[3]
H319	Causes serious eye irritation[3]	
H335	May cause respiratory irritation[3]	
H227	Combustible liquid[7]	
Precautionary Statements	P210	Keep away from heat/sparks/open flames/hot surfaces. No smoking.[7]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[17]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	

P403 + P233

Store in a well-ventilated place. Keep container tightly closed.[3]

Handling and Storage:

- Handle only in a well-ventilated area or within a closed system.[17]
- Avoid contact with skin and eyes.[17]
- Store in a dry, cool, and well-ventilated place, keeping the container tightly closed.[17][18]
Keep refrigerated.[18][19]
- Keep away from heat, sparks, open flames, and other ignition sources.[17]
- Incompatible Materials: Strong oxidizing agents, strong bases, and reducing agents.[17]

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